Technical Support Center: Preservation of Fichtelite in Core Samples

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Compound of Interest	
Compound Name:	*Fichtelite*
CAS No.:	*2221-95-6*
Cat. No.:	*B1623743*

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This guide provides best practices, frequently asked questions (FAQs), and troubleshooting advice for the preservation of **Fichtelite** in core samples to assist researchers, scientists, and drug development professionals in maintaining sample integrity.

Frequently Asked Questions (FAQs)

Q1: What is **Fichtelite** and why is its preservation in core samples important?

A1: **Fichtelite** is a rare organic mineral, specifically a saturated hydrocarbon ($C_{19}H_{34}$), found primarily in fossilized wood within peat bogs and marine sediments.[1][2] Its preservation is crucial as it can serve as a biomarker, providing insights into paleoenvironments and the diagenetic processes of organic matter. For drug development professionals, novel complex hydrocarbons can be of interest for their unique chemical structures.

Q2: What are the primary causes of **Fichtelite** degradation in core samples?

A2: The primary causes of **Fichtelite** degradation are inferred from its physical and chemical properties. These include:

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- Physical Damage: **Fichtelite** is extremely soft, with a Mohs hardness of 1, making it susceptible to scratching and crumbling.[1][2]
- Oxidation: As a hydrocarbon, **Fichtelite** is prone to oxidation when exposed to air, which can alter its chemical structure.
- Thermal Stress: It has a very low melting point of 44.2–45.0 °C, meaning elevated temperatures during retrieval, transport, or storage can cause it to melt or degrade.[2]
- Dehydration of Matrix: **Fichtelite** is often found in materials like lignite. If the surrounding matrix dehydrates and crumbles, the **Fichtelite** sample can be compromised.[3]
- Contamination: Introduction of foreign substances, including oils, solvents, or even gases from preservation materials like wax, can alter the sample's purity.[4]

Q3: What are the best practices for handling a freshly retrieved core sample containing **Fichtelite**?

A3: Immediate and careful handling at the wellsite is critical.

- Minimize Exposure: Remove the core from the barrel as quickly as possible to limit exposure to air and drilling fluids.[4]
- Immediate Wrapping: Wrap the core section containing **Fichtelite** in an inert material. For moist samples, an initial layer of plastic wrap (e.g., Saran™) followed by aluminum foil is a common practice for materials like lignite.[3]
- Mechanical Stabilization: To prevent physical damage, especially for unconsolidated or fractured cores, wrap the sample tightly with tape (e.g., fiberglass packaging tape) perpendicular to any planes of weakness.[4]
- Temperature Control: Immediately place the sample in a cooled, insulated container for transport.

Q4: What are the recommended long-term storage conditions for **Fichtelite**-bearing core samples?

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A4: For long-term storage, the goal is to create a stable, inert environment.

- Temperature: Store at a constant, cool temperature, ideally between 1–4 °C, to prevent thermal degradation and minimize moisture movement within the core.[4]
- Atmosphere: An anaerobic (oxygen-free) and controlled humidity environment is recommended. This can be achieved by storing the sample in a nitrogen-purged, sealed container.
- Method: Immersion in an inert liquid within an anaerobic jar is a suitable method for long-term preservation.[4][5] The sample can be submerged in deoxygenated simulated formation brine.[6]

Troubleshooting Guide

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Problem	Possible Cause(s)	Recommended Solution(s)
Fichtelite appears to be crumbling or flaking.	1. Physical shock or vibration during transport/handling. 2. Dehydration of the surrounding core matrix.	1. Re-package the sample ensuring it is mechanically stabilized and cushioned. 2. For unconsolidated samples, consider resin impregnation of a subsample for stabilization, while storing the main sample in a high-humidity environment (>75% RH).[4]
The Fichtelite has changed color (e.g., yellowing).	1. Oxidation due to exposure to air. 2. Reaction with contaminants or non-inert packaging materials.	1. Immediately transfer the sample to an anaerobic storage environment (e.g., nitrogen-purged container). 2. Document the packaging materials and review for potential reactivity. Re-package with inert materials like glass or high-quality barrier foils.[7]
The core smells of solvent or other chemicals.	1. Contamination from drilling fluids. 2. Leaching from preservation materials (e.g., some plastics, waxes).	1. Document the contamination. For many analyses, the sample may now be compromised. 2. If subsampling, carefully remove the outer contaminated layer. 3. Review and revise preservation protocols to use higher quality, inert materials. Wax, for instance, can be a source of contamination for trace gas analyses.[4]

Experimental Protocols & Data

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Recommended Preservation Conditions for **Fichtelite** Samples

Due to the lack of specific published data on **Fichtelite** preservation, the following table summarizes recommended conditions based on general best practices for preserving sensitive organic minerals and hydrocarbons in core samples.[4][7][8]

Parameter	Short-Term Storage (< 30 days)	Long-Term Storage (> 30 days)	Rationale
Temperature	1–4 °C	1–4 °C (Constant)	Prevents melting (MP ~45°C) and minimizes moisture migration.[2][4]
Relative Humidity	> 75%	> 75% (in container headspace)	Prevents dehydration and crumbling of the host matrix.[4]
Atmosphere	Sealed to minimize air exposure	Anaerobic (e.g., Nitrogen purge)	Prevents oxidation of the hydrocarbon structure.
Primary Barrier	Plastic Wrap (e.g., Saran™) + Aluminum Foil	Multi-layer Barrier Foil or Glass Jar	Provides a barrier against moisture and gas exchange.[7]
Secondary Containment	Insulated Cooler / Padded Box	Sealed, Opaque Container	Protects from physical shock and light exposure.

Protocol: Wellsite Preservation of **Fichtelite**-Bearing Core

- Identification: As soon as the core is extracted, visually identify the section(s) containing **Fichtelite**.

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- Cleaning: Gently remove any drilling mud from the core surface using a spatula and a cloth dampened with simulated formation brine. Avoid using solvents.
- Wrapping:
  - Place a layer of plastic wrap directly on the core surface to act as a thermal barrier and moisture retainer.[4]
  - Wrap the core tightly with several layers of heavy-duty aluminum foil.
- Sealing (Optional, with caution):
  - For robust, consolidated cores, a wax dip can provide an excellent seal.[6] However, be aware of the potential for thermal shock and contamination. A thermal barrier wrap is essential before applying hot wax.[4]
- Labeling: Clearly label the sample with orientation marks, depth, and sample ID using a permanent, chemical-resistant marker on the outer packaging.
- Storage: Place the packaged core in a pre-cooled, insulated transport container, ensuring it is well-padded to prevent movement and shock.

Visualizations

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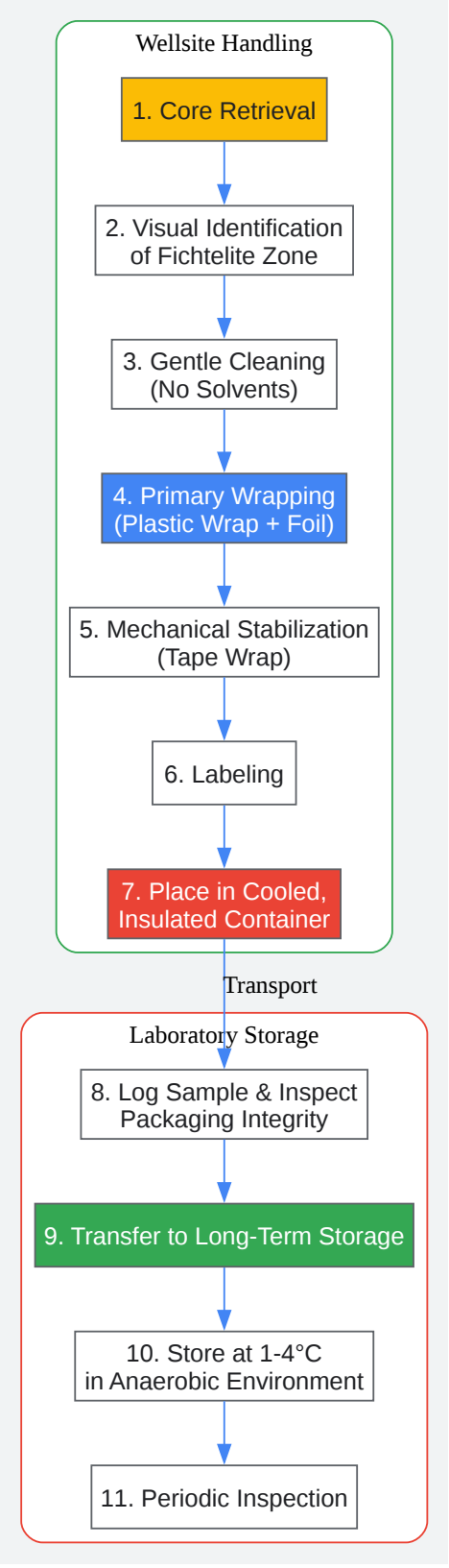

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Caption: Workflow for preserving **Fichtelite** in core samples.

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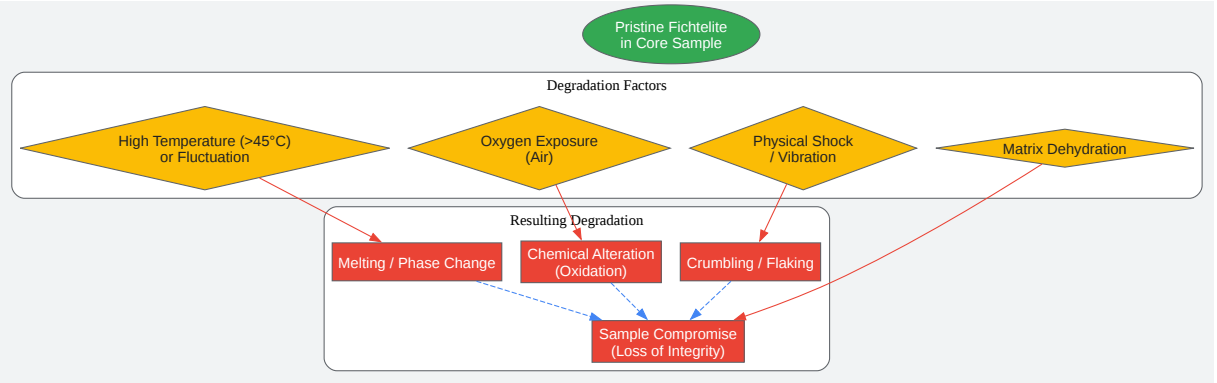

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